

Personal protective equipment for handling 2,4-Dinitrobenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dinitrobenzaldehyde

Cat. No.: B114715

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Essential Safety and Handling Guide for 2,4-Dinitrobenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4-Dinitrobenzaldehyde** (CAS No. 528-75-6). Adherence to these guidelines is critical for ensuring the safety of all laboratory personnel and minimizing environmental impact. This information is intended for researchers, scientists, and drug development professionals.

Chemical Properties and Hazards

2,4-Dinitrobenzaldehyde is a yellow crystalline powder.^[1] It is recognized as a hazardous substance, classified as an irritant to the skin, eyes, and respiratory system, and is harmful if swallowed.^{[1][2][3][4][5]} It may also cause sensitization by skin contact.^{[2][6]} Due to its dinitroaromatic structure, it may pose an explosion risk if subjected to shock or heated rapidly and uncontrollably.^[2]

Property	Value
Molecular Formula	C ₇ H ₄ N ₂ O ₅ [4] [7] [8]
Molecular Weight	196.12 g/mol [4] [7]
Appearance	Brown or yellow crystalline powder/solid [1] [7]
Melting Point	65-71 °C (149-160 °F) [5] [7] [8]
Boiling Point	190 °C (374 °F) at 10 mmHg [7] [8]

Personal Protective Equipment (PPE)

A systematic approach to safety is crucial when working with **2,4-Dinitrobenzaldehyde**. The following personal protective equipment is mandatory.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with side shields or Goggles	Must be worn at all times in the laboratory, conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [1] [7]
Face Protection	Face Shield	Recommended when there is a risk of splashing or dust generation. [1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical. [1]
Body Protection	Laboratory Coat	Should be fully buttoned to provide a barrier against accidental contact. [1]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if there is a risk of inhaling dust. [1] [5] [7]

Operational Plan: Safe Handling and Disposal Standard Operating Procedure

- Preparation: Before handling, ensure that an appropriate emergency eyewash station and safety shower are readily accessible.[\[9\]](#) All personnel must be trained on the hazards and safe handling procedures for **2,4-Dinitrobenzaldehyde**.
- Handling:

- Always handle the substance in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Avoid the formation of dust.[3][7] Use a spatula or other appropriate tool to carefully transfer the desired amount of the chemical.[1]
- Avoid all personal contact, including inhalation.[2] Do not eat, drink, or smoke in the handling area.[2]
- Keep the container tightly closed when not in use.[1][7]

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[2][3]
 - Clean the work area and any equipment used, collecting all residues for proper disposal.
 - Remove and properly dispose of contaminated PPE.[1]

Disposal Plan

All waste containing **2,4-Dinitrobenzaldehyde** must be treated as hazardous waste.

- Waste Segregation: Do not mix **2,4-Dinitrobenzaldehyde** waste with other chemical waste unless compatibility is confirmed.
- Containerization: Collect all solid waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and appropriate container for hazardous waste.[1][2][10]
- Disposal: Dispose of the hazardous waste through a licensed contractor, following all local, state, and federal regulations.[6][10]

Emergency Procedures: Exposure and Spills

Immediate action is vital in case of accidental exposure or a spill.

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [7] Seek immediate medical attention. [6] [7]
Skin Contact	Immediately remove all contaminated clothing. [2] Wash the affected skin area with plenty of soap and water for at least 15 minutes. [2] [7] Seek medical attention if irritation develops or persists. [2]
Inhalation	Move the exposed person to fresh air at once. [7] [11] If breathing is difficult or has stopped, provide artificial respiration. [11] Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink plenty of water. [3] [7] Seek immediate medical attention. [2]

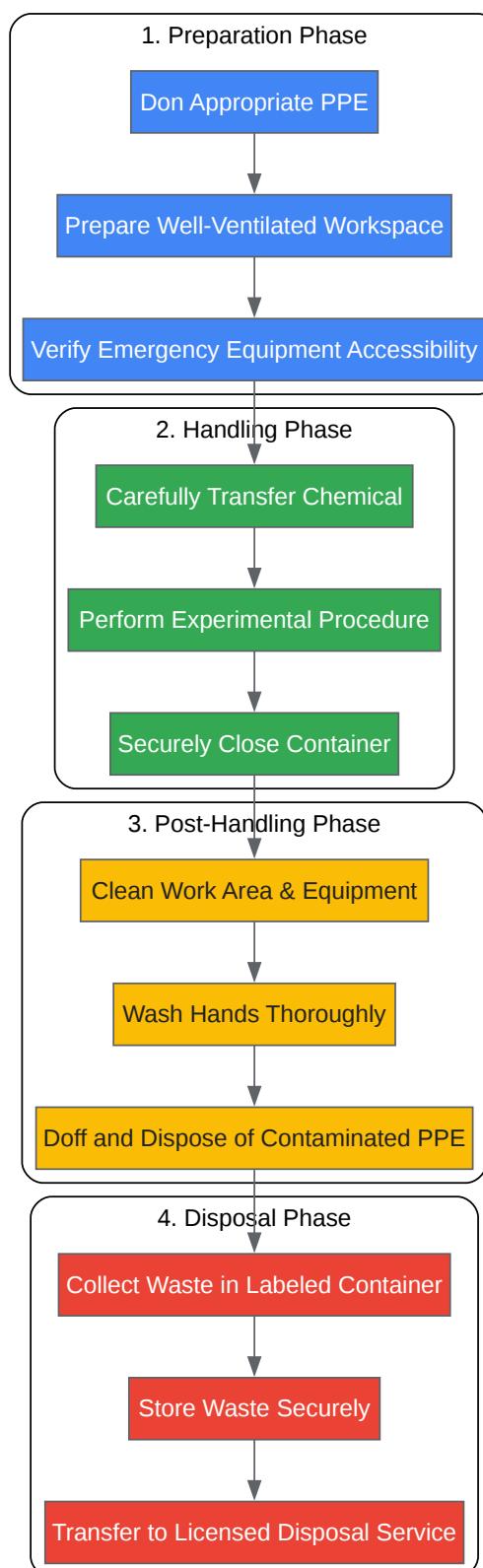
Spill Response

- Minor Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it into a labeled container for hazardous waste disposal.[\[7\]](#)
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area and prevent entry.

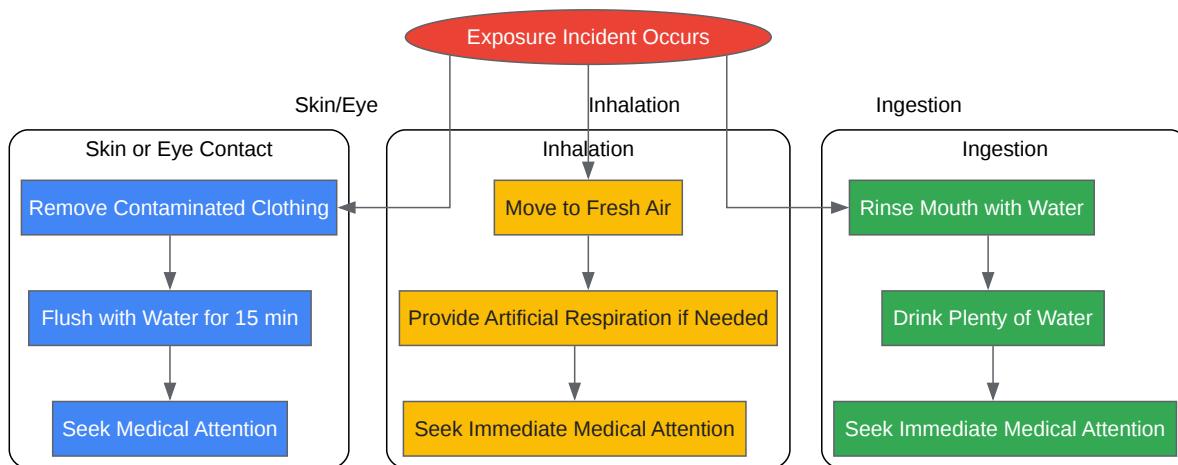
- Alert your institution's emergency response team and/or local fire department.[2][9]
- Only trained personnel with appropriate respiratory and personal protection should handle the cleanup.

Process Visualizations

The following diagrams illustrate the key operational and emergency workflows for handling **2,4-Dinitrobenzaldehyde**.

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Caption: Step-by-step workflow for the safe handling and disposal of **2,4-Dinitrobenzaldehyde**.



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Caption: Immediate first aid procedures for exposure to **2,4-Dinitrobenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Dinitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114715#personal-protective-equipment-for-handling-2-4-dinitrobenzaldehyde]

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